

Application Notes and Protocols: Synthesis of Complex Heterocycles from Dihydropyrrole Precursors

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Compound of Interest

Compound Name: 5-(2-methoxyphenyl)-3,4-dihydro-2H-pyrrole

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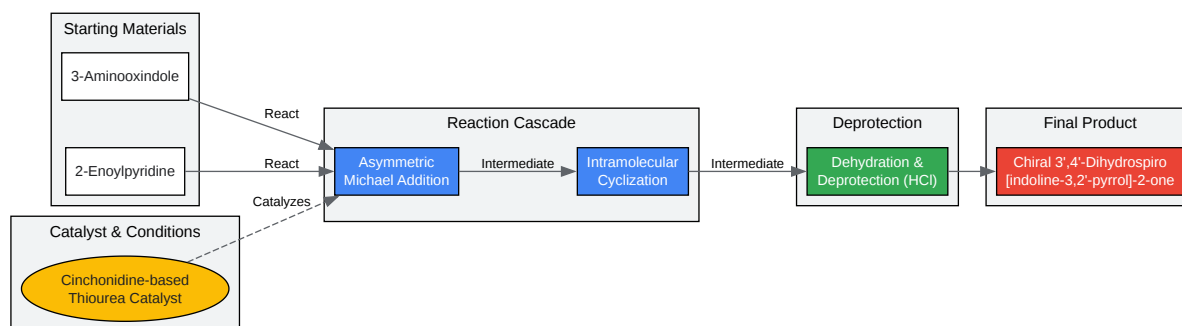
Introduction

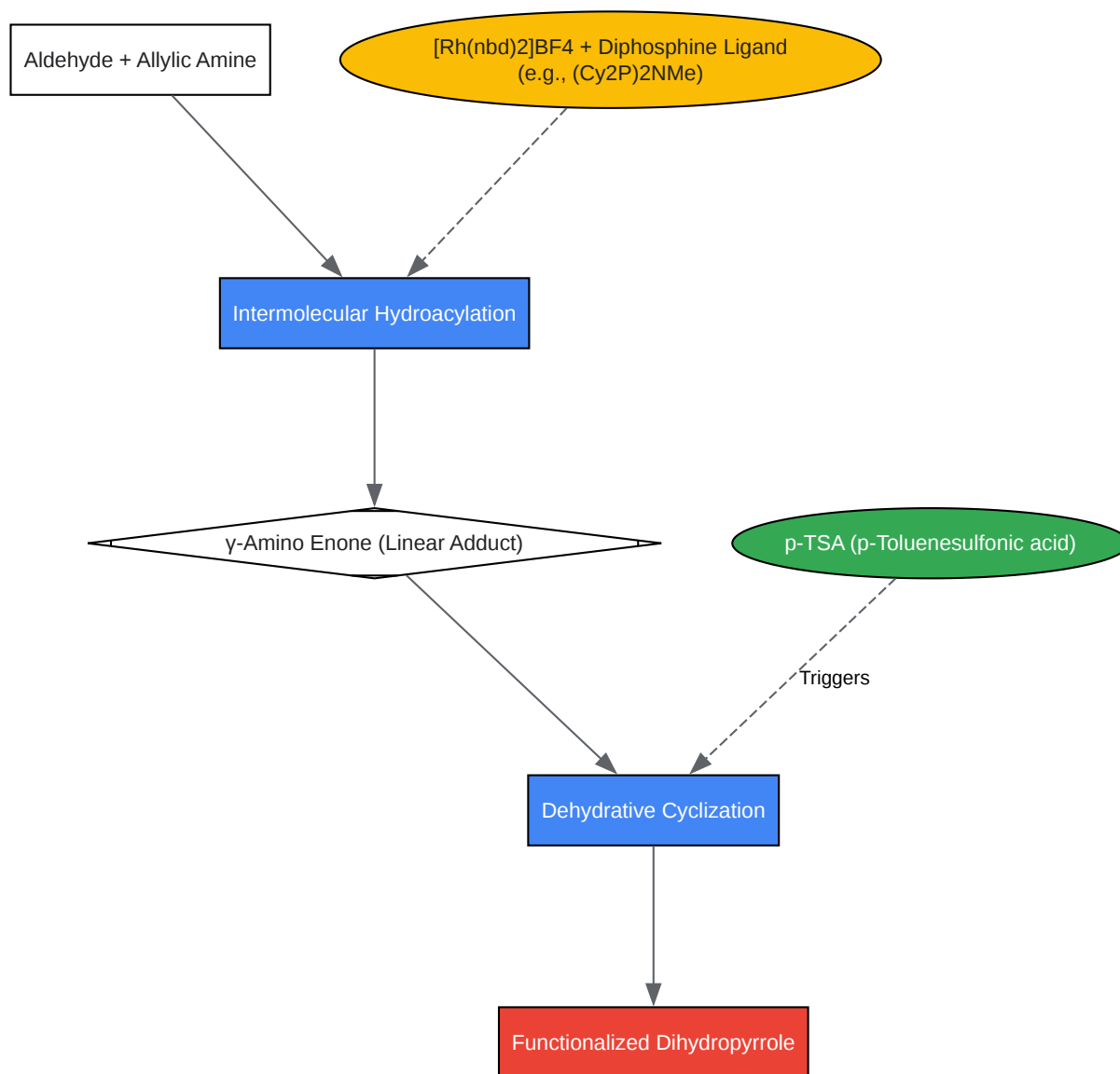
Dihydropyrroles are privileged heterocyclic scaffolds that serve as versatile precursors in the synthesis of a wide array of complex molecules, many of which are found in pharmacologically active natural products.[1] Their unique structural and electronic properties make them ideal building blocks for constructing intricate molecular architectures, including spirocycles and fused ring systems, which are of significant interest in drug discovery and development. This document provides detailed application notes and protocols for key synthetic transformations that utilize dihydropyrrole precursors to generate complex heterocyclic structures.

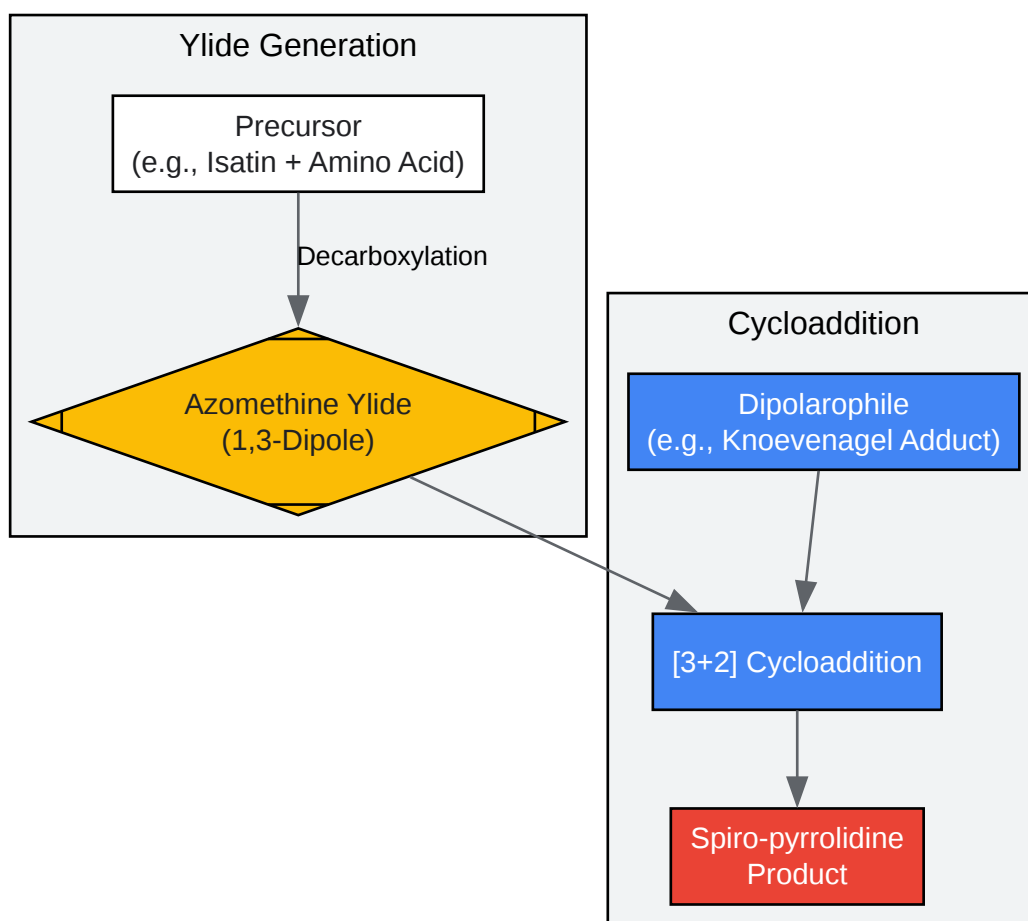
Application Note 1: Organocatalytic Enantioselective Synthesis of Spiro[pyrrolidin-3,2'-oxindole] Derivatives

The spiro-oxindole framework is a core component of many natural products and synthetic compounds with significant biological activities.[2] The following protocol details an organocatalytic, highly diastereo- and enantioselective Michael/cyclization cascade reaction to synthesize chiral spiro[pyrrolidin-3,2'-oxindole] derivatives.[3]

Logical Workflow: Michael/Cyclization Cascade







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References

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- 3. An enantioselective synthesis of spiro-oxindole-based 3,4-dihydropyrroles via a Michael/cyclization cascade of 3-aminooxindoles with 2-enoylpyridines - PubMed [pubmed.ncbi.nlm.nih.gov]

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